4-Bromobenzylmethylsulfone: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-Bromobenzylmethylsulfone*
CAS No.:	*213627-30-6*
Cat. No.:	*B1273642*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Bromobenzylmethylsulfone, with the Chemical Abstracts Service (CAS) registry number 213627-30-6, is a halogenated aromatic sulfone. This document aims to provide a comprehensive overview of its discovery, history, and chemical properties. However, a thorough investigation of publicly available scientific literature and chemical databases reveals a significant lack of detailed information regarding the initial synthesis, historical context, and specific experimental data for this compound. While its chemical structure and basic identifiers are known, the primary research detailing its discovery and characterization remains elusive. This guide presents the available information and highlights the knowledge gaps for future research.

Introduction

4-Bromobenzylmethylsulfone belongs to the class of organic compounds known as sulfones. These compounds are characterized by a sulfonyl functional group ($R-S(=O)_2-R'$) where the sulfur atom is connected to two oxygen atoms via double bonds and to two carbon atoms. The

© 2026 BenchChem. All rights reserved.

presence of the electron-withdrawing sulfonyl group and the bromine atom on the phenyl ring suggests potential for diverse chemical reactivity and biological activity, making it a compound of interest in medicinal chemistry and materials science. Despite this, its history and specific properties are not well-documented in accessible scientific literature.

Discovery and History

The specific details surrounding the discovery and first synthesis of **4-Bromobenzylmethylsulfone** are not readily available in the public domain. The CAS number, 213627-30-6, suggests that it was registered in the recent past, likely in the late 20th or early 21st century. However, no seminal publication or patent could be identified that explicitly describes its initial preparation and characterization. It is plausible that the compound was first synthesized as part of a larger chemical library for screening purposes or as an intermediate in a multi-step synthesis, with its details recorded in proprietary industrial databases.

Chemical Properties

A summary of the known chemical properties of **4-Bromobenzylmethylsulfone** is provided in the table below. It is important to note that crucial experimental data such as melting point, boiling point, and detailed spectroscopic analyses are not available in the searched resources.

Table 1: Chemical Properties of **4-Bromobenzylmethylsulfone**

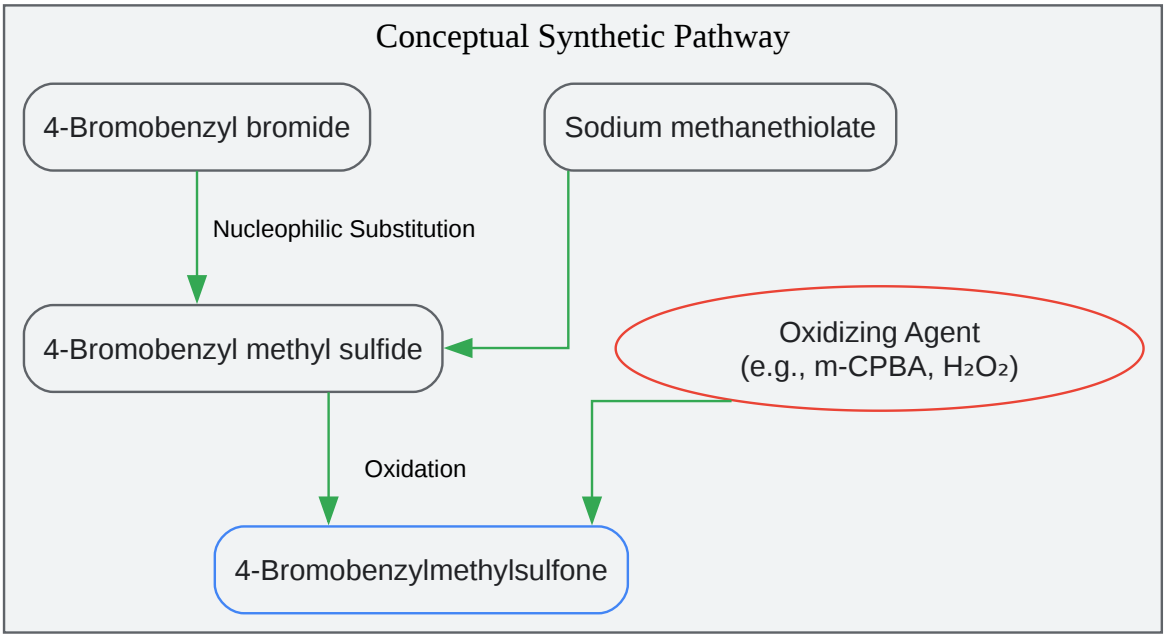
Property	Value
CAS Number	213627-30-6
Molecular Formula	$C_8H_9BrO_2S$
Molecular Weight	249.13 g/mol
IUPAC Name	1-Bromo-4-(methylsulfonylmethyl)benzene
Synonyms	4-Bromobenzyl methyl sulfone
Physical State	Solid (presumed)
Melting Point	Not reported
Boiling Point	Not reported

© 2026 BenchChem. All rights reserved.

Synthesis

While a specific, detailed experimental protocol for the synthesis of **4-Bromobenzylmethylsulfone** has not been found in the literature, a plausible synthetic route can be conceptualized based on general methods for sulfone synthesis. A common approach involves the oxidation of the corresponding sulfide.

A potential, though unconfirmed, synthetic pathway is visualized in the diagram below.



Click to download full resolution via product page

Figure 1: A conceptual synthetic pathway for **4-Bromobenzylmethylsulfone**.

Disclaimer: This proposed experimental workflow is based on general chemical principles for the synthesis of analogous compounds and has not been experimentally validated for **4-Bromobenzylmethylsulfone** based on available literature.

Spectroscopic Data

No specific spectroscopic data (NMR, IR, Mass Spectrometry) for **4-Bromobenzylmethylsulfone** has been found in the reviewed literature. For the purpose of

© 2026 BenchChem. All rights reserved.

characterization, the expected spectral features are outlined below.

Table 2: Predicted Spectroscopic Data for **4-Bromobenzylmethylsulfone**

Technique	Expected Features
^{1}H NMR	- Singlet for the methyl protons (-SO_2CH_3).- Singlet for the benzylic protons (-CH_2-).- Two doublets in the aromatic region for the para-substituted phenyl ring.
^{13}C NMR	- Signal for the methyl carbon.- Signal for the benzylic carbon.- Four signals for the aromatic carbons (two with higher intensity due to symmetry).
IR Spectroscopy	- Strong, characteristic asymmetric and symmetric stretching vibrations for the S=O bonds of the sulfone group (typically in the 1350-1300 cm^{-1} and 1160-1120 cm^{-1} regions).- C-H stretching and bending vibrations for the aromatic and aliphatic protons.- C-Br stretching vibration.
Mass Spectrometry	- Molecular ion peak (M^+) and a characteristic M+2 peak of similar intensity due to the presence of the bromine atom.

Biological Activity and Applications

Some commercial suppliers list **4-Bromobenzylmethylsulfone** as a biochemical for proteomics research. However, no specific studies detailing its biological activity, mechanism of action, or applications in proteomics have been identified. The presence of a sulfone moiety, a common pharmacophore in various therapeutic agents, suggests that this compound could be a candidate for biological screening.

Conclusion and Future Directions

© 2026 BenchChem. All rights reserved.

4-Bromobenzylmethylsulfone is a chemical entity for which detailed scientific documentation is conspicuously absent from the public domain. While its basic chemical identity is established, a significant knowledge gap exists concerning its discovery, historical development, and experimental properties. Future research should aim to:

- Uncover the primary literature or patent that first describes the synthesis and characterization of **4-Bromobenzylmethylsulfone**.
- Perform and publish a detailed experimental protocol for its synthesis and purification.
- Conduct a comprehensive spectroscopic analysis (NMR, IR, MS) to provide a complete characterization dataset.
- Investigate its potential biological activities and explore its utility in proteomics and other life science research areas.

This in-depth guide, while highlighting the current lack of information, provides a foundational framework for researchers and scientists interested in exploring the chemistry and potential applications of **4-Bromobenzylmethylsulfone**.

- To cite this document: BenchChem. [4-Bromobenzylmethylsulfone: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1273642/docs#4-bromobenzylmethylsulfone-an-in-depth-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.